

# An In-depth Technical Guide to 4-O-Methyldebenzoylpaeoniflorin Research

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-O-Methyldebenzoylpaeoniflorin

Cat. No.: B15593160

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Disclaimer: The following guide summarizes the currently available scientific research on **4-O-Methyldebenzoylpaeoniflorin**. It is intended for informational purposes for a scientific audience and is not a substitute for professional medical advice. The body of research on this specific compound is limited; much of the related literature focuses on its parent compound, paeoniflorin.

## Introduction

**4-O-Methyldebenzoylpaeoniflorin**, also referred to in some literature as 4-O-methylbenzoylpaeoniflorin (MBPF), is a monoterpenoid glycoside derived from the root of *Paeonia lactiflora* (white peony). It is structurally related to paeoniflorin, a well-studied component of traditional Chinese medicine with a wide range of pharmacological activities, including neuroprotective, anti-inflammatory, and immunomodulatory effects.<sup>[1][2][3][4][5]</sup> This guide provides a comprehensive review of the existing research on **4-O-Methyldebenzoylpaeoniflorin**, with a focus on its anti-inflammatory properties and the associated mechanisms of action.

## Anti-inflammatory Effects

The primary area of research for **4-O-Methyldebenzoylpaeoniflorin** has been its anti-inflammatory activity. In vitro studies have demonstrated its potential to modulate key inflammatory pathways.

## Quantitative Data on Anti-inflammatory Activity

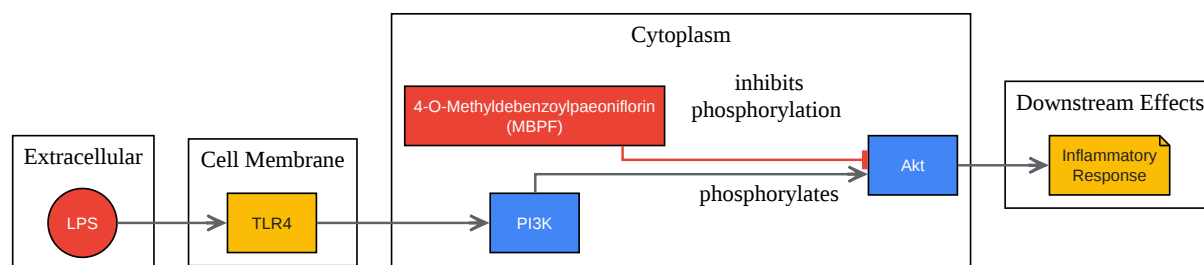
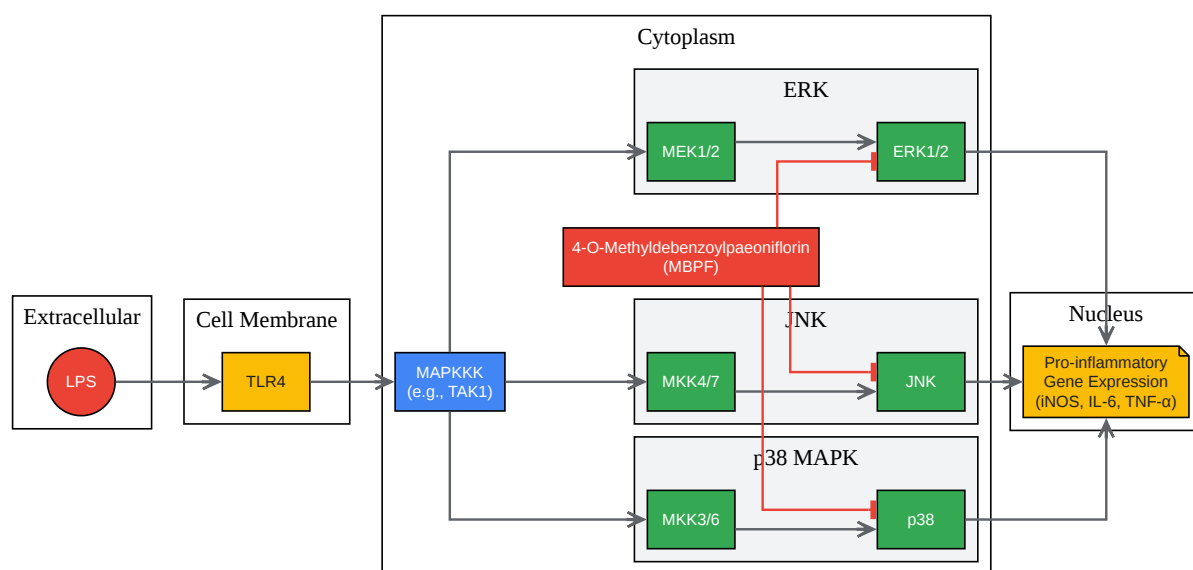
A key study investigated the effects of 4-O-methylbenzoylpaeoniflorin (MBPF) on lipopolysaccharide (LPS)-induced inflammation in RAW 264.7 macrophage cells. The following table summarizes the quantitative findings from this research.

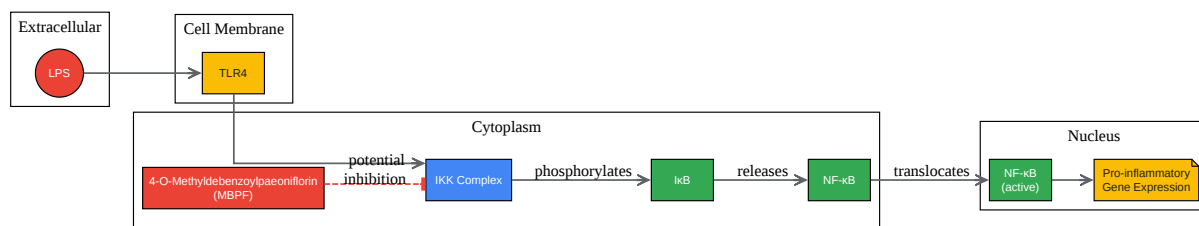
Biomarker	Treatment Concentration of MBPF (μM)	Result	Reference
Nitric Oxide (NO) Production	11, 33, 100	Dose-dependent inhibition of LPS-induced NO production.	[6]
Interleukin-6 (IL-6) Production	11, 33, 100	Significant, dose-dependent reduction in LPS-induced IL-6 levels.	[1]
Tumor Necrosis Factor-alpha (TNF-α) Production	11, 33, 100	Dose-dependent decrease in LPS-induced TNF-α production.	[1]
Inducible Nitric Oxide Synthase (iNOS) mRNA expression	11, 33, 100	Dose-dependent downregulation of LPS-induced iNOS mRNA.	[6]
Inducible Nitric Oxide Synthase (iNOS) protein expression	11, 33, 100	Dose-dependent inhibition of LPS-induced iNOS protein expression.	[6]

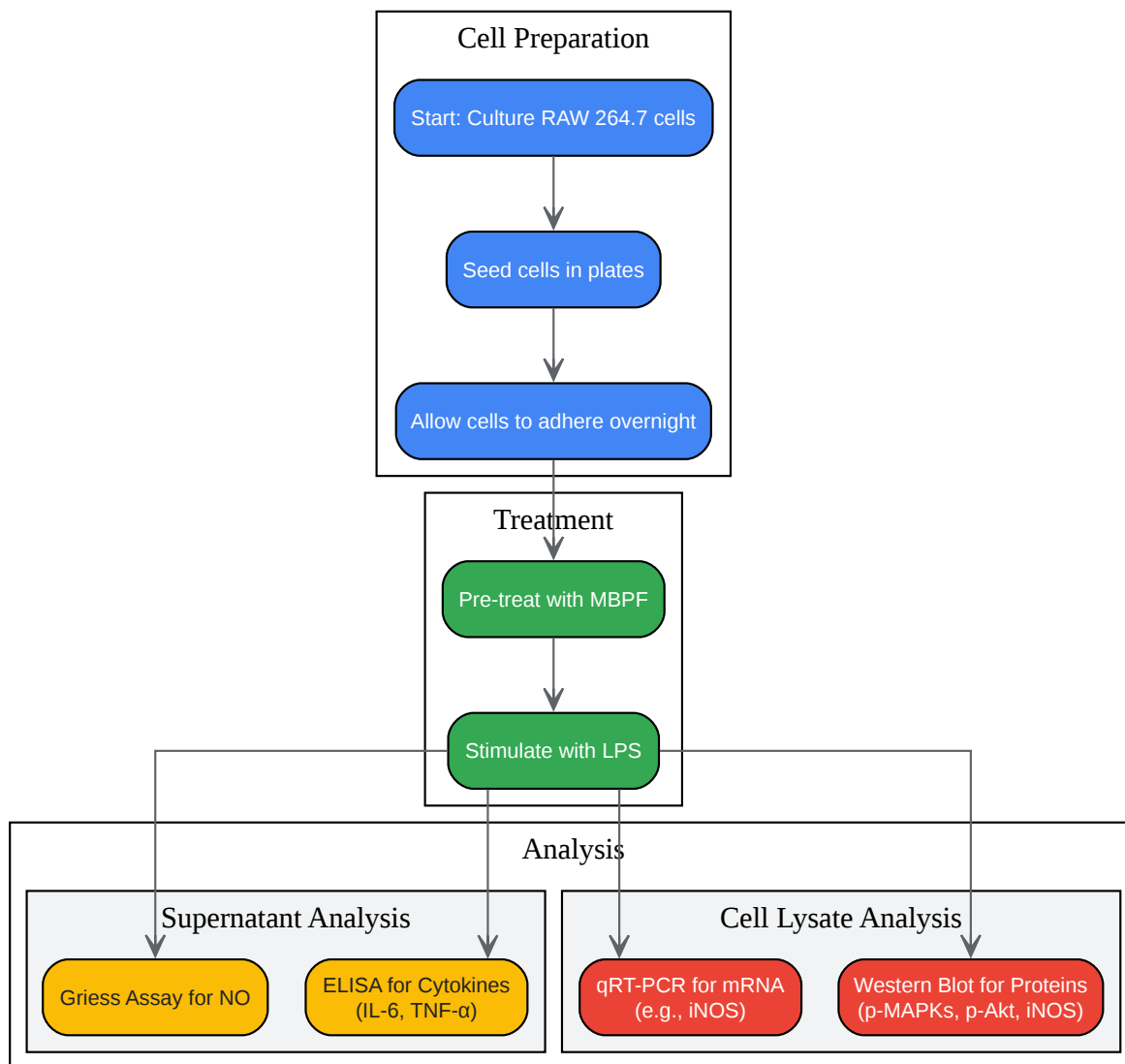
## Mechanism of Action: Signaling Pathways

Research indicates that **4-O-Methyldebenzoylpaeoniflorin** exerts its anti-inflammatory effects by modulating several key signaling pathways.

The Mitogen-Activated Protein Kinase (MAPK) pathway is a crucial regulator of inflammation. 4-O-methylbenzoylpaeoniflorin has been shown to inhibit the phosphorylation of key proteins in this pathway in LPS-stimulated RAW 264.7 cells.







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Address: 3281 E Guasti Rd

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